

# PEG-3 oleamide industrial production

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

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## PEG-3 Oleamide Overview

Property	Description
Chemical Name	PEG-3 Oleamide, also known as Amide OMV-3 [1].
INCI Name	PEG-3 Oleamide [1].
CAS Number	26027-37-2 [1].
Production Process	A reaction involving oleic acid and polyethylene glycol (PEG) [1].
Primary Functions	Emulsifier, stabilizer, thickener, and emollient [1] [2].
Common Applications	Used in cosmetic products (creams, lotions) and technical applications (coatings, lubricants) [1].

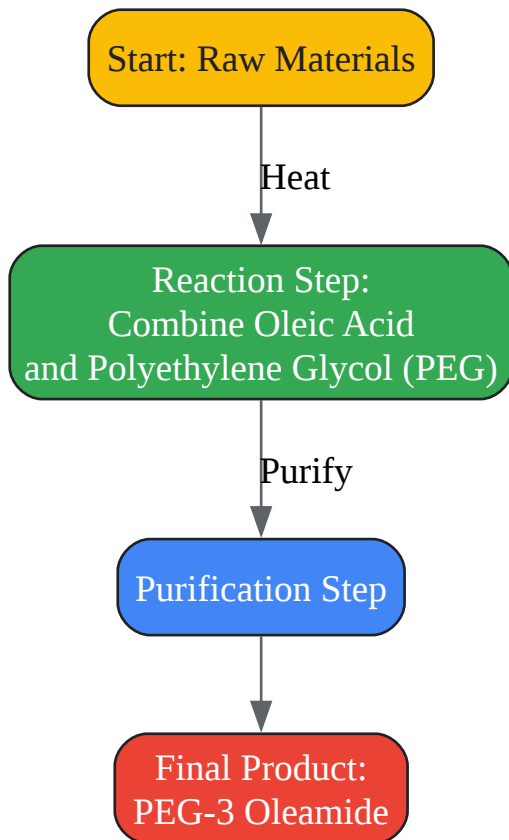
## Broader Context: PEGylation in Pharmaceuticals

While specific industrial data for **PEG-3 oleamide** is unavailable, the principle of **PEGylation**—attaching PEG chains to molecules—is a well-established and critical technology in drug development [3]. This process significantly improves the therapeutic properties of drugs [3] [4].

The table below lists selected FDA-approved PEGylated drugs to illustrate the commercial and therapeutic importance of this technology.

Drug (Generic Name)	Therapeutic Area	Year Approved	Key Benefit of PEGylation
<b>Palopegteriparatide (YORVIPATH)</b> [4]	Hypoparathyroidism	2024	Increases circulating half-life [4].
<b>Avacincaptad pegol (Izervay)</b> [4]	Geographic Atrophy	2023	Increases circulating half-life [5].
<b>Pegunigalsidase alfa (Elfabrio)</b> [4]	Fabry Disease	2023	Enhances enzyme stability [5].
<b>Lonapegsomatropin (Skytrofa)</b> [4]	Growth Hormone Deficiency	2021	Increases circulating half-life [5].
<b>Pegfilgrastim (Neulasta)</b> [3]	Chemotherapy-induced Neutropenia	2002	Reduces renal clearance, allowing for less frequent dosing [3] [4].

The general workflow for producing a PEGylated compound like **PEG-3 oleamide** involves a few key stages, derived from the basic description in the search results. The diagram below outlines this general concept.



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## References

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To cite this document: Smolecule. [PEG-3 oleamide industrial production]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b951569#peg-3-oleamide-industrial-production>]

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